

3-Azabicyclo[3.1.0]hexan-6-amine proper disposal procedures

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Compound of Interest

Compound Name: 3-Azabicyclo[3.1.0]hexan-6-amine

CAS No.: 208837-84-7

Cat. No.: B1275089

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Part 1: Executive Summary (Immediate Action Card)

Use this section for immediate operational decision-making.

Parameter	Operational Directive
Chemical Nature	Bicyclic secondary amine.[1][2] High alkalinity (Free Base) or Acidic (HCl Salt).[1]
Primary Hazards	Corrosive/Irritant (Skin/Eye/Respiratory).[1][3][4] Potential Sensitizer.[1][4]
Waste Stream	Basic Organic Waste (Liquid) or Hazardous Solid Waste (Solid).[1]
Incompatibilities	Do NOT mix with: Strong acids (exothermic), Acid chlorides, Anhydrides, Nitrosating agents (forms carcinogens).[1]
Destruction	High-temperature incineration equipped with afterburner and scrubber.[1]
Spill Action	Evacuate immediate area. Don PPE.[1][2][3][5] [6][7][8][9] Absorb with inert material (Vermiculite).[1][3] Do not use sawdust (fire risk).[1]

Part 2: Chemical Profile & Hazard Identification[2][3]

Why we handle it this way (Causality & Mechanism)

To dispose of **3-Azabicyclo[3.1.0]hexan-6-amine** safely, you must understand its structural reactivity.[1] This is not a generic amine; it contains a [3.1.0] bicyclic system, featuring a fused cyclopropane ring.[1]

- **Ring Strain Energy:** The fused cyclopropane ring introduces significant ring strain (~27 kcal/mol).[1] While kinetically stable under standard conditions, exposure to strong Lewis acids or extreme heat during uncontrolled neutralization can trigger ring-opening reactions, releasing additional heat.[1]
- **Basicity:** As a secondary amine, the free base is a strong nucleophile and base.[1]

- Risk: Adding this directly to a generic "Organic Waste" drum that contains acidic byproducts (e.g., acetic acid, HCl traces) will cause an immediate, violent exothermic reaction.
- Nitrosamine Potential: Like all secondary amines, this compound can react with nitrosating agents (nitrites, nitrogen oxides) to form N-nitrosamines, which are potent carcinogens.^[1]
 - Protocol: Ensure waste streams are free of oxidizing acids (Nitric acid) or nitrite salts.^[1]

Self-Validating Safety Check:

- If the waste container feels warm after addition, STOP.^[1] You have likely mixed incompatible pH streams.^[1]

Part 3: Disposal Workflows

A. Solid Waste (Salts & Contaminated Debris)

Applicable to: Hydrochloride salts (CAS 1369494-70-1), contaminated gloves, weigh boats.^[1]

- Segregation: Isolate from general trash.^[1] Do not autoclave (potential volatilization of toxic vapors).^[1]
- Packaging: Double-bag in heavy-duty polyethylene (LDPE) bags or place in a wide-mouth HDPE jar.
- Labeling: Label as "Hazardous Waste - Toxic/Irritant Solid."
 - Note: If the salt is acidic (HCl), denote "Acidic Solid" to prevent mixing with cyanide/sulfide wastes.^[1]

B. Liquid Waste (Free Base & Solutions)

Applicable to: Reaction mother liquors, flash chromatography fractions.^[1]

Step-by-Step Protocol:

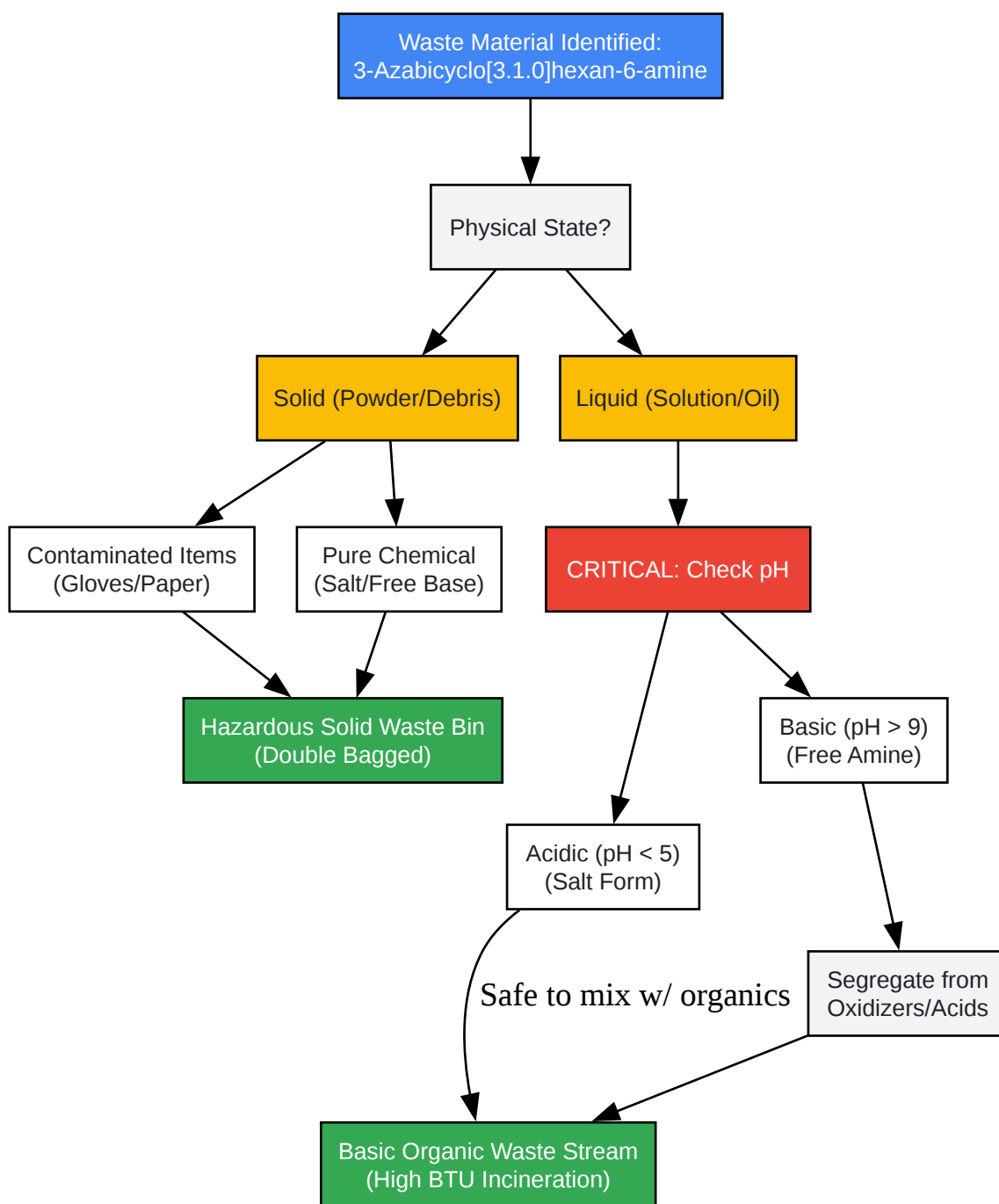
- pH Validation (The Critical Control Point):

- Before disposal, test the pH of your waste solution.^[1]
- If $\text{pH} < 5$:^[1] The amine is protonated (salt form).^[1] It is safe for general organic waste streams unless the stream is highly basic.^[1]
- If $\text{pH} > 9$:^[1] The amine is free.^[1] DANGER: Do not mix with acidic waste.^[1]
- Solvent Compatibility:
 - Dissolve/dilute in a combustible solvent (Ethanol, Methanol, or Acetone). Avoid chlorinated solvents if possible to reduce incineration costs, unless required by solubility.^[1]
- Container Choice: Use HDPE or Glass (Amber).^[1] Avoid metal containers if the solution is corrosive.^[1]
- Tagging:
 - US EPA Codes: Likely D001 (Ignitable) if in solvent.^[1]^[10] If neat, treat as Non-Regulated Hazardous Waste unless toxicity characteristic (D004-D043) is proven (rare for this specific scaffold).^[1]
 - Text: "Basic Organic Waste. Contains: **3-Azabicyclo[3.1.0]hexan-6-amine**."^[1]^[3]^[11]^[12]

Part 4: Visual Decision & Response Systems

Diagram 1: Disposal Decision Tree

Use this logic flow to determine the correct waste stream.

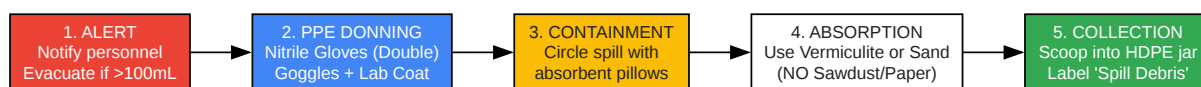


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Caption: Operational logic for segregating amine waste to prevent incompatible mixing.

Diagram 2: Emergency Spill Response Workflow

Follow this sequence in the event of a benchtop spill.



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Caption: Immediate containment protocol. Note the prohibition of sawdust to prevent fire hazards.[1]

Part 5: Regulatory & Technical Data[1]

Table 1: Physical & Safety Data for Disposal Classification

Property	Value/Description	Relevance to Disposal
CAS Number	116539-55-0 (General)	Identifier for waste manifests. [1][12]
Flash Point	~48°C (Est.[1][6] for Free Base)	Ignitable (D001). Must be stored in flammables cabinet.
pKa	~10.5 (Conjugate acid)	Highly basic.[1] Will burn skin/eyes.[1]
RCRA Code	Not P/U Listed.[1]	Classify by characteristic: D001 (Ignitable) or D002 (Corrosive) if pH > 12.[1]5.
DOT Shipping	UN 3259 (Amines, solid, corrosive)	Transport classification for off-site disposal.[1]

Part 6: References

- European Chemicals Agency (ECHA).Registration Dossier: **3-azabicyclo[3.1.0]hexan-6-amine**.[\[1\]](#) Accessed October 26, 2023.[\[1\]](#) [\[Link\]](#)[\[1\]](#)
- US Environmental Protection Agency (EPA).40 CFR Part 261 - Identification and Listing of Hazardous Waste.[\[1\]](#) Electronic Code of Federal Regulations.[\[1\]](#) [\[Link\]](#)[\[1\]](#)

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 11176274 (3-Azabicyclo[3.1.0]hexane).^[1][\[Link\]](#)^[1]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets.^[1][\[Link\]](#)^[1]

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